

Technical Guide: Physicochemical Characterization of 4-Methyl-3-oxopentanal

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Compound of Interest

Compound Name: 4-Methyl-3-oxopentanal

Cat. No.: B1628067

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Introduction

4-Methyl-3-oxopentanal, a bifunctional molecule featuring both an aldehyde and a ketone moiety, presents a unique chemical profile relevant in various synthetic pathways.^[1] Understanding its fundamental physical properties, such as boiling point and density, is a prerequisite for its effective handling, purification, and application in research and development, particularly in fields requiring precise reaction condition control. This guide provides a detailed examination of these properties, grounded in available data and established analytical methodologies. The protocols described herein are designed to ensure reproducibility and accuracy, reflecting a commitment to self-validating experimental systems.

Chemical Identity and Structure

To establish a clear frame of reference, the fundamental identifiers for **4-Methyl-3-oxopentanal** are summarized below. The molecule's structure, containing a five-carbon chain with an aldehyde at position 1, a ketone at position 3, and a methyl group at position 4, dictates its chemical behavior and physical characteristics.^[1]

Identifier	Value	Source
IUPAC Name	4-methyl-3-oxopentanal	PubChem
CAS Number	25044-03-5	ChemicalBook, PubChem[2][3]
Molecular Formula	C ₆ H ₁₀ O ₂	PubChem[1][2]
Molecular Weight	114.14 g/mol	PubChem, Benchchem[1][2]
Canonical SMILES	CC(C)C(=O)CC=O	PubChem, Guidechem[2]

Core Physical Properties

The primary physical constants for **4-Methyl-3-oxopentanal** are critical for process design, safety assessments, and purification strategies like distillation.

Physical Property	Value	Notes
Boiling Point	54 °C	Measured at a reduced pressure of 20 Torr.[3][4]
Density	0.932 ± 0.06 g/cm ³	This is a predicted value; experimental verification is recommended.[3][4]

The provided boiling point was determined under vacuum (20 Torr), which is a common practice for organic compounds that may decompose or polymerize at their atmospheric boiling point. The density is a computationally predicted value and should be treated as an estimate pending empirical validation.

Experimental Determination Protocols

The following sections detail robust methodologies for the experimental verification of the boiling point and density of **4-Methyl-3-oxopentanal**. The rationale behind each step is explained to provide a deeper understanding of the process.

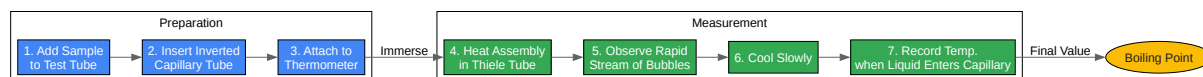
Boiling Point Determination via the Capillary Method

This method is highly suitable for determining the boiling point of small sample volumes.^[5] The principle relies on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[6]

Methodology:

- **Sample Preparation:** Transfer approximately 0.5 mL of **4-Methyl-3-oxopentanal** into a small-diameter test tube or a Durham tube.
- **Capillary Tube Insertion:** Place a melting-point capillary tube, sealed at one end, into the liquid with the open end down.^{[5][7]}
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.^[5]
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube with mineral oil) to ensure uniform heat distribution.^[5]
- **Observation (Heating Phase):** Begin heating the bath gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation (Equilibrium):** As the temperature approaches the boiling point, the vapor pressure of the sample increases, and vapor will enter the capillary tube, forcing the remaining air out and resulting in a rapid, continuous stream of bubbles.^[6]
- **Measurement (Cooling Phase):** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and stop when the external pressure becomes greater than the sample's vapor pressure. At the precise moment the liquid is drawn back into the capillary tube, record the temperature. This is the experimental boiling point.^[5]
- **Record Barometric Pressure:** The ambient atmospheric pressure must be recorded as boiling point is pressure-dependent.

Experimental Workflow: Boiling Point Determination



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Caption: Workflow for Capillary Method Boiling Point Determination.

Density Determination

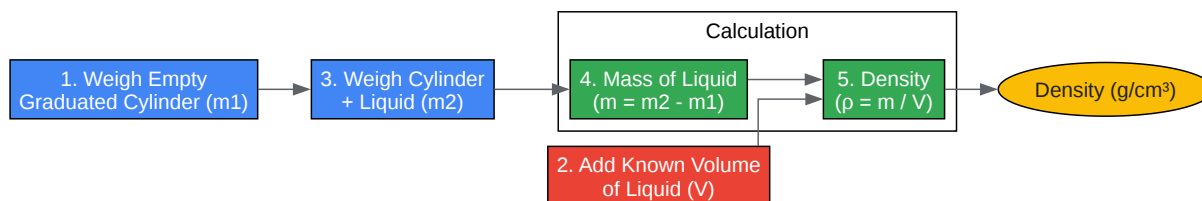
Density is an intrinsic property defined as mass per unit volume. Its determination requires precise measurement of both parameters.[8] This protocol uses standard laboratory equipment for a straightforward and accurate measurement.

Methodology:

- Mass of Empty Vessel: Using an analytical balance, accurately measure and record the mass of a clean, dry graduated cylinder or pycnometer.[9]
- Volume Measurement: Carefully dispense a known volume of **4-Methyl-3-oxopentanal** (e.g., 5.00 mL) into the tared graduated cylinder. Read the volume from the bottom of the meniscus for accuracy.[9]
- Mass of Liquid and Vessel: Measure and record the combined mass of the graduated cylinder and the liquid sample.[9]
- Calculation of Liquid Mass: Subtract the mass of the empty vessel (Step 1) from the combined mass (Step 3) to determine the mass of the liquid.
- Density Calculation: Divide the mass of the liquid (Step 4) by the volume measured (Step 2) to calculate the density. The calculation is: $\text{Density} = \text{Mass} / \text{Volume}$. [10]
- Repeatability: Perform the measurement at least three times and calculate the average to ensure precision and minimize experimental error.[8]

- Temperature Control: Record the ambient temperature during the measurement, as density is temperature-dependent.

Experimental Workflow: Density Determination



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Caption: Workflow for Liquid Density Determination.

Conclusion

The physical properties of **4-Methyl-3-oxopentanal**, specifically its boiling point of 54 °C at 20 Torr and a predicted density of 0.932 g/cm³, serve as foundational data for its application in scientific research.[3][4] While these values provide a strong baseline, this guide emphasizes the importance of empirical verification. The detailed protocols for determining boiling point and density are presented to ensure that researchers and drug development professionals can confidently and accurately characterize this compound in their laboratories, leading to more reliable and reproducible scientific outcomes.

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